Technical Support Center: Safe Disposal of 2-Chloro-p-xylene Waste

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Compound of Interest

Compound Name:	*2-Chloro-p-xylene*
CAS No.:	*57030-73-6*
Cat. No.:	*B7801028*

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This guide provides technical support for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Chloro-p-xylene** waste. For specific institutional protocols, always consult your local Environmental Health and Safety (EHS) department.

Frequently Asked Questions (FAQs)

Q1: What is **2-Chloro-p-xylene** and what are its primary hazards?

A1: **2-Chloro-p-xylene** (CAS No. 95-72-7), also known as 2-chloro-1,4-dimethylbenzene, is a halogenated aromatic hydrocarbon.[1][2][3] It is a flammable liquid and is harmful if swallowed or inhaled.[4] It is also known to cause skin and serious eye irritation.[1] Due to its chemical properties, it is classified as a hazardous waste and requires special disposal procedures.

Q2: Can I dispose of **2-Chloro-p-xylene** waste down the drain or in the regular trash?

A2: No. As a halogenated organic solvent, **2-Chloro-p-xylene** waste must not be disposed of in the sanitary sewer or as regular solid waste. Improper disposal can lead to environmental

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contamination and is a regulatory violation. Halogenated solvent waste is typically managed through incineration at a licensed hazardous waste facility.

Q3: How should I collect and store **2-Chloro-p-xylene** waste in the laboratory?

A3: **2-Chloro-p-xylene** waste should be collected in a designated, properly labeled, and chemically compatible container with a secure screw-top cap. The container should be clearly marked as "Hazardous Waste" and should list all of its chemical constituents, including "**2-Chloro-p-xylene**." It is crucial to segregate halogenated waste streams, like **2-Chloro-p-xylene**, from non-halogenated solvent waste. Store the sealed container in a well-ventilated, designated satellite accumulation area away from heat, sparks, or open flames.

Q4: What are the EPA waste codes associated with **2-Chloro-p-xylene**?

A4: Spent **2-Chloro-p-xylene** is classified as a hazardous waste. As a spent halogenated solvent, it may fall under the EPA hazardous waste code F002.[5][6][7] Additionally, if it exhibits the characteristic of ignitability (flash point < 140°F/60°C), it would also be classified under the EPA hazardous waste code D001.[6][7][8]

Q5: Is it possible to neutralize **2-Chloro-p-xylene** waste in the lab before disposal?

A5: Chemical neutralization of chlorinated aromatic compounds like **2-Chloro-p-xylene** is a complex process that is not recommended for a standard laboratory setting. Such procedures can be hazardous, potentially generating more dangerous byproducts, and are typically performed at industrial scales under controlled conditions. The standard and safest method for disposal is through your institution's hazardous waste management program, which generally involves high-temperature incineration.

Troubleshooting Guide

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Issue	Possible Cause	Solution
I've accidentally mixed 2-Chloro-p-xylene waste with non-halogenated solvent waste.	Improper waste segregation.	Do not add any more waste to the container. Cap it securely and label it as "Mixed Halogenated and Non-Halogenated Solvent Waste." Contact your institution's EHS department immediately for guidance on proper disposal, as this mixture will require special handling.
The waste container for 2-Chloro-p-xylene is leaking.	Container degradation or improper sealing.	Immediately address the situation as a chemical spill. Don personal protective equipment (PPE), contain the spill using appropriate absorbent materials, and transfer the contents to a new, compatible waste container. Report the incident to your lab supervisor and EHS department.
I need to dispose of a small amount of 2-Chloro-p-xylene, but our waste pickup is not for another week.	Standard laboratory workflow.	Ensure the waste is stored in a properly labeled and sealed container in a designated satellite accumulation area. Do not exceed the allowable volume of hazardous waste storage in your lab as per your institution's policies. If you have concerns about the storage duration, contact your EHS department.

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Data Presentation

Table 1: Chemical and Physical Properties of **2-Chloro-p-xylene**

Property	Value
CAS Number	95-72-7
Molecular Formula	C_8H_9Cl[1][2]
Molecular Weight	140.61 g/mol [1]
Appearance	Colorless liquid
Boiling Point	186-187 °C[3]
Melting Point	1.6 - 2 °C[3]
Flash Point	67 °C (153 °F)[3]
Density	1.049 g/mL at 25 °C[3]
Water Solubility	42.1 mg/L[3]

Table 2: Occupational Exposure Limits for Xylene Isomers

Organization	TWA (8-hour)	STEL (15-minute)
OSHA PEL	100 ppm (435 mg/m³)[9][10][11][12]	-
NIOSH REL	100 ppm (435 mg/m³)[9][10]	150 ppm (655 mg/m³)[9][10][12]
ACGIH TLV	100 ppm (434 mg/m³)[10]	150 ppm (651 mg/m³)[10]

Note: These exposure limits are for xylene isomers. While specific limits for **2-Chloro-p-xylene** are not established, these values provide guidance for minimizing exposure.

Experimental Protocols

Protocol: Small-Scale Spill Cleanup and Packaging for Disposal

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This protocol outlines the procedure for cleaning up a small spill (less than 100 mL) of **2-Chloro-p-xylene** and packaging the waste for disposal.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves (e.g., Viton or laminate), lab coat.
- Spill containment materials: Inert absorbent pads or loose absorbent material (e.g., vermiculite, sand).
- Non-sparking scoop or brush.
- Sealable, chemically compatible waste container (e.g., polyethylene).
- Hazardous waste labels.
- Soap and water.

Procedure:

- Immediate Response:
  - Alert personnel in the immediate area of the spill.
  - If there is any risk of fire or significant inhalation hazard, evacuate the area and contact your institution's emergency response team.
  - Eliminate all ignition sources (e.g., turn off hot plates, unplug nearby equipment).
- Don PPE:
  - Put on safety goggles, a lab coat, and chemical-resistant gloves.
- Contain the Spill:
  - If the spill is spreading, use absorbent pads or dikes to contain the liquid.
- Absorb the Spill:

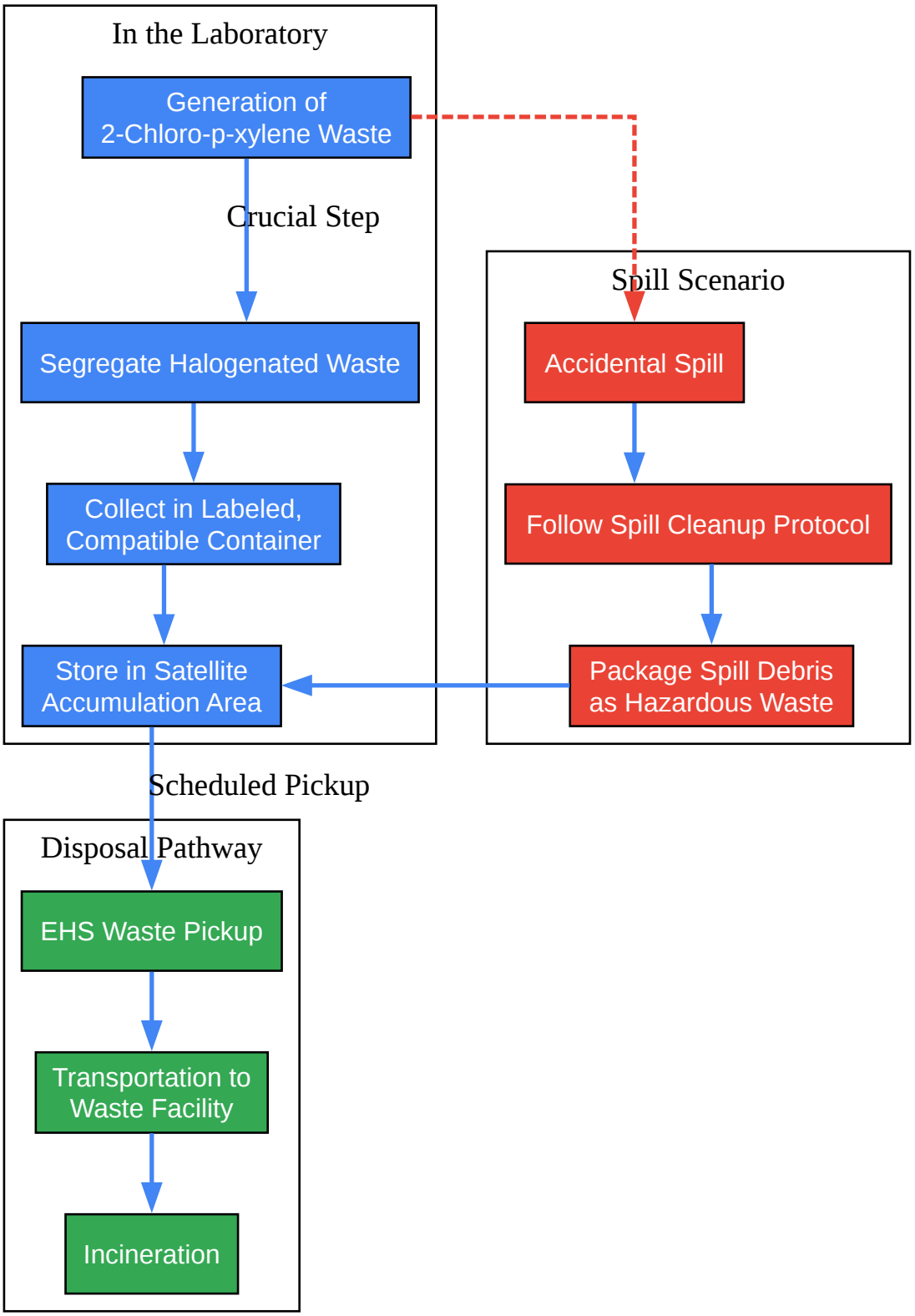
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- Cover the spill with an inert absorbent material, starting from the outside and working inwards.
- Allow the absorbent to fully soak up the **2-Chloro-p-xylene**.

- Collect the Waste:
  - Using a non-sparking scoop or brush, carefully collect the absorbent material.
  - Place the contaminated absorbent into the designated sealable waste container.
- Decontaminate the Area:
  - Wipe the spill area with a cloth dampened with soap and water.
  - Place the cleaning materials into the same waste container.
- Package and Label for Disposal:
  - Securely seal the waste container.
  - Affix a hazardous waste label to the container. Fill out all required information, including the contents ("**2-Chloro-p-xylene** spill debris") and the date.
- Final Steps:
  - Remove and dispose of your gloves in the hazardous waste container.
  - Wash your hands thoroughly with soap and water.
  - Place the sealed waste container in your lab's designated satellite accumulation area.
  - Report the spill to your laboratory supervisor and your institution's EHS department.

Visualizations

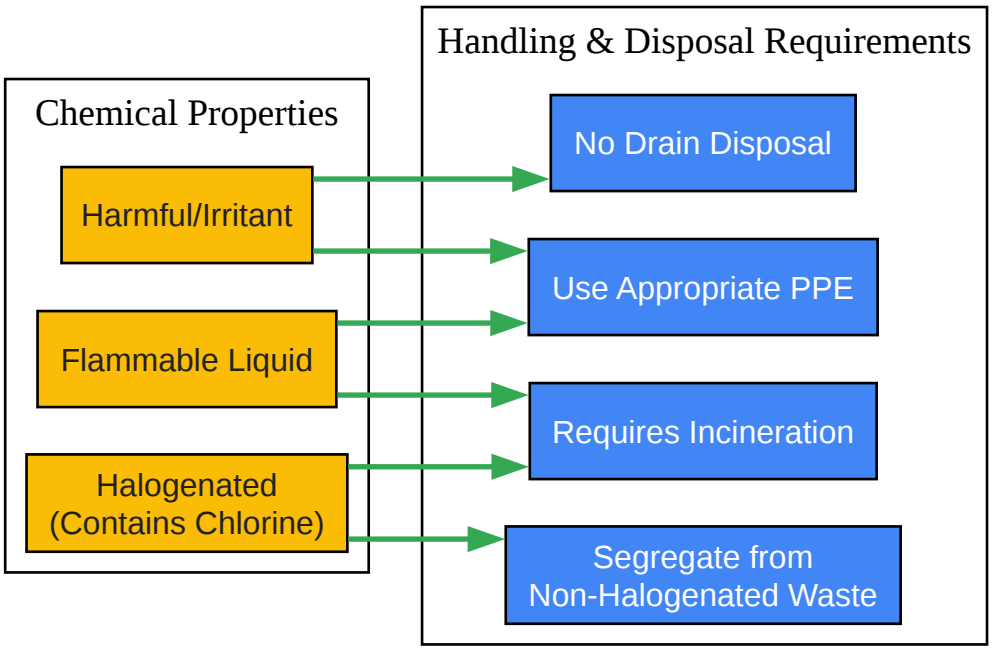
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Caption: Workflow for the safe management of **2-Chloro-p-xylene** waste.

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Caption: Relationship between properties and handling of **2-Chloro-p-xylene**.

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